

Ethyl Orange: A Comprehensive Technical Guide to its CAS Number and Safety Data

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Compound of Interest

Compound Name: Ethyl orange

Cat. No.: B11956848

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **ethyl orange**. The following sections present critical data, experimental protocols, and safety workflows to ensure its safe handling and effective application in research and development.

Core Chemical Identity

Ethyl orange, also known as 4-(4-Diethylaminophenylazo)benzenesulfonic acid sodium salt, is an organic azo dye commonly used as a pH indicator.^{[1][2][3]} Its unique chemical structure allows it to exhibit a distinct color change in response to varying pH levels.

Identifier	Value
CAS Number	62758-12-7 ^{[1][2][4][5]}
EC Number	263-716-4 ^[1]
Molecular Formula	C ₁₆ H ₁₈ N ₃ NaO ₃ S ^[2]
Molecular Weight	355.39 g/mol ^{[1][2][3][5]}
Synonyms	4-(4-Diethylaminophenylazo)benzenesulfonic acid sodium salt, 4-Diethylaminoazobenzene-4'-sulfonic Acid Sodium Salt ^{[1][4]}

Physicochemical Properties

Understanding the physical and chemical properties of **ethyl orange** is crucial for its proper storage, handling, and use in experimental settings.

Property	Value
Appearance	Light yellow to brown powder or crystals[4]
Solubility	Soluble in water (0.1% solution is a clear orange)[3]
pH Indicator Range	pH 3.0 (red) to pH 4.8 (orange)[3][6]

Safety and Hazard Information

Ethyl orange requires careful handling due to its potential hazards. The following table summarizes the key safety information in accordance with the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Category	Classification	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2[7][8][9]	GHS07[8]	Warning[8]	H315: Causes skin irritation[8][9]
Serious Eye Damage/Eye Irritation	Category 2 / 2A[7][8][9]	GHS07[8]	Warning[8]	H319: Causes serious eye irritation[8][9]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[7][9]	GHS07[8]	Warning[8]	H335: May cause respiratory irritation[9]

Toxicological Data

Currently, specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **ethyl orange** are not readily available.[10] However, the

available safety data sheets indicate the following potential health effects:

- Acute Effects: Hazardous in case of skin contact (irritant), eye contact (irritant), ingestion, and inhalation.[\[10\]](#)
 - Skin Contact: Causes skin irritation.[\[10\]](#)
 - Eye Contact: Dust can cause eye irritation and may lead to chemical conjunctivitis.[\[10\]](#)
 - Inhalation: Inhalation of dust can cause respiratory tract irritation and may result in delayed pulmonary edema.[\[7\]](#)[\[10\]](#)
 - Ingestion: May cause gastrointestinal tract irritation, leading to nausea, vomiting, and diarrhea.[\[10\]](#)
- Chronic Effects:
 - Carcinogenicity: Not available.[\[10\]](#)
 - Mutagenicity: Not available.[\[10\]](#)
 - Teratogenicity: Not available.[\[10\]](#)

Experimental Protocol: Use of Ethyl Orange as a pH Indicator

This protocol outlines the standard procedure for using **ethyl orange** to determine the pH of a solution.

Objective: To demonstrate the colorimetric pH indication property of **ethyl orange**.

Materials:

- **Ethyl orange** indicator solution (0.1% w/v in water)
- Test solution with unknown pH
- Standard buffer solutions (pH 3.0 and pH 5.0)

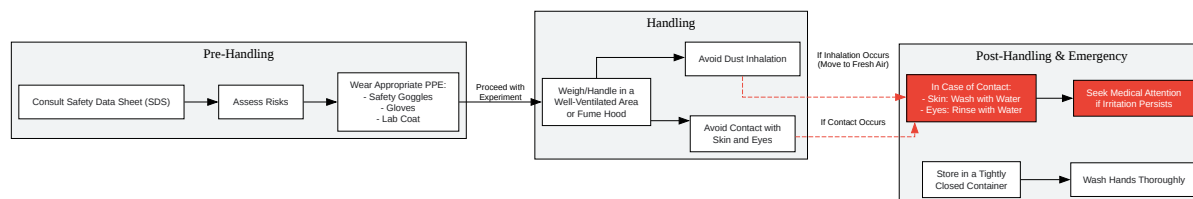
- Pipettes
- Test tubes or a microplate

Procedure:

- Prepare a 0.1% (w/v) stock solution of **ethyl orange** by dissolving 0.1 g of **ethyl orange** powder in 100 mL of deionized water.
- Calibrate the visual endpoint by adding a few drops of the **ethyl orange** indicator solution to the standard buffer solutions.
 - In the pH 3.0 buffer, the solution should turn red.
 - In the pH 5.0 buffer, the solution should appear orange.
- Add 1-2 drops of the **ethyl orange** indicator solution to the test solution.
- Gently agitate the solution to ensure uniform distribution of the indicator.
- Observe the color of the solution.
 - A red color indicates a pH at or below 3.0.
 - An orange color indicates a pH at or above 4.8.
 - A color between red and orange indicates a pH between 3.0 and 4.8.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **ethyl orange** in a laboratory setting.



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Caption: Workflow for the safe handling of **ethyl orange**.

Spill and Disposal Procedures

In the event of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[7] Ensure adequate ventilation. Avoid allowing the substance to enter drains, surface water, or groundwater.[8][9] Dispose of waste material in accordance with local, state, and federal regulations.

This technical guide provides a foundational understanding of the key safety and handling considerations for **ethyl orange**. Researchers, scientists, and drug development professionals are encouraged to consult the full Safety Data Sheet (SDS) from their supplier before use and to adhere to all institutional safety protocols.

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